An In-Depth Technical Guide to the Physicochemical Properties of the Peptide VRKRTRLLR

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Compound of Interest

Compound Name:	*Val-arg-lys-arg-thr-arg-leu-leu-arg*
CAS No.:	*149017-68-5*
Cat. No.:	*B127413*

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This guide provides a comprehensive analysis of the key physicochemical properties of the nonapeptide VRKRTRLLR: its molecular weight (MW) and isoelectric point (pI). Understanding these fundamental characteristics is critical for researchers and drug development professionals, as they influence a peptide's solubility, stability, mechanism of action, and suitability for various analytical techniques. This document will delve into the theoretical calculations, experimental validation methodologies, and the scientific rationale behind these properties.

Theoretical Physicochemical Properties

The primary amino acid sequence of a peptide dictates its fundamental chemical and physical properties. For VRKRTRLLR, the sequence is **Val-Arg-Lys-Arg-Thr-Arg-Leu-Leu-Arg**.

The molecular weight of a peptide is the sum of the molecular weights of its constituent amino acids, with the subtraction of the molecular weight of one water molecule for each peptide bond formed.[1] Online tools are commonly used to perform this calculation.[2][3]

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The isoelectric point (pI) is the pH at which a molecule, such as a peptide, carries no net electrical charge.[4] This property is determined by the pKa values of the ionizable groups within the peptide: the N-terminal amino group, the C-terminal carboxyl group, and the side chains of any acidic or basic amino acid residues.[5] The VRKRTRLLR sequence contains several basic residues (Arginine and Lysine), which is expected to result in a high isoelectric point.[4]

A summary of the theoretically calculated physicochemical properties for VRKRTRLLR is presented in Table 1. These values were obtained using the ExPASy Compute pI/Mw tool.[6]

Parameter	Value
Amino Acid Sequence	VRKRTRLLR
Molecular Weight (Da)	1225.59
Isoelectric Point (pI)	12.00

Table 1: Theoretically calculated physicochemical properties of the VRKRTRLLR peptide.

Experimental Determination of Molecular Weight

While theoretical calculations are a crucial first step, experimental verification is essential for confirming the identity and purity of a synthesized or isolated peptide. Mass spectrometry (MS) is the gold standard for accurately determining the molecular weight of peptides.[7]

Mass spectrometry measures the mass-to-charge ratio (m/z) of ionized molecules.[8] For peptides, "soft" ionization techniques are employed to prevent fragmentation and allow for the detection of the intact molecular ion.[9] The two most common soft ionization methods for peptides are Matrix-Assisted Laser Desorption/Ionization (MALDI) and Electrospray Ionization (ESI).[8][9]

The following workflow outlines the steps for determining the molecular weight of VRKRTRLLR using MALDI-Time-of-Flight (TOF) mass spectrometry.

Caption: Workflow for peptide pI determination by gel-based IEF.

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- Sample and Gel Preparation:
  - Dissolve the VRKRTRLLR peptide in a rehydration buffer containing urea, a non-ionic detergent, and carrier ampholytes. The high concentration of basic residues in VRKRTRLLR necessitates the use of an immobilized pH gradient (IPG) strip with a basic pH range (e.g., pH 9-12).
  - Rehydrate the IPG strip with the sample-containing rehydration buffer. [10]
- Isoelectric Focusing:
  - Place the rehydrated IPG strip into an IEF cell.
  - Apply an electric field according to a programmed voltage stepping protocol. This allows the peptides to migrate and focus at their respective pI values.
- Staining and Visualization:
  - After focusing, fix the peptides in the gel using a solution such as trichloroacetic acid (TCA).
  - Stain the gel with a sensitive protein stain, like Coomassie Brilliant Blue or a silver stain, to visualize the focused peptide bands.
- pI Determination:
  - The position of the focused VRKRTRLLR band along the IPG strip corresponds to its isoelectric point.
  - By comparing the position of the sample band to the positions of pI marker proteins run in parallel, the pI of VRKRTRLLR can be accurately determined. [11]

Scientific Rationale and Applications

The high positive charge of VRKRTRLLR at physiological pH, as indicated by its high pI, suggests potential interactions with negatively charged molecules such as nucleic acids or cell membranes. This is a common feature of cell-penetrating peptides (CPPs) and other biologically active peptides. The precise molecular weight and isoelectric point are critical for:

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- Quality Control: Ensuring the correct peptide has been synthesized and is of high purity.
- Formulation Development: Predicting solubility and stability at different pH values.
- Mechanism of Action Studies: Understanding electrostatic interactions with biological targets.
- Analytical Method Development: Optimizing separation conditions for techniques like ion-exchange chromatography and 2D-gel electrophoresis. [12]

Conclusion

The theoretical molecular weight of the VRKRTRLLR peptide is 1225.59 Da, and its theoretical isoelectric point is 12.00. These values provide a foundational understanding of the peptide's physicochemical properties. For rigorous scientific and drug development applications, these theoretical values must be confirmed through experimental methods such as mass spectrometry and isoelectric focusing. The protocols and principles outlined in this guide provide a framework for the accurate characterization of VRKRTRLLR and other synthetic peptides.

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